

Allyl Isonicotinate: A Reagent of Latent Potential in Modern Organic Synthesis

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Compound of Interest

Compound Name: **Allyl isonicotinate**

Cat. No.: **B1581347**

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Introduction: Navigating the Landscape of Allyl Isonicotinate

Allyl isonicotinate (prop-2-enyl pyridine-4-carboxylate) is a bifunctional organic molecule incorporating a reactive allyl group and an electron-deficient pyridine ring through an ester linkage.^[1] While commercially available and possessing structural motifs of high interest to synthetic chemists, a comprehensive review of the scientific literature reveals that **allyl isonicotinate** is not a commonly employed reagent with established, field-proven protocols for applications such as transition-metal-catalyzed allylations or decarboxylative couplings. Its applications appear to be more prominent in areas like polymer science as a monomer.

This guide, therefore, adopts a dual-pronged approach. Firstly, it will provide a detailed protocol for the synthesis of **allyl isonicotinate**, a foundational technique for any researcher wishing to explore its chemistry. Secondly, it will delve into the potential applications of this reagent, grounded in the well-established reactivity of its constituent functional groups. By examining the rich chemistry of allylic esters in palladium catalysis and the versatile nature of the isonicotinate scaffold, we aim to provide a forward-looking guide that empowers researchers to pioneer new applications for this intriguing molecule. We will supplement this with a detailed, exemplary protocol for a canonical reaction—the Tsuji-Trost allylic alkylation—to illustrate the type of synthetic context in which a molecule like **allyl isonicotinate** could theoretically be explored.

Physicochemical Properties and Safety Data

A clear understanding of a reagent's properties is paramount for its safe and effective use in the laboratory.

Property	Value	Reference(s)
CAS Number	25635-24-9	[2]
Molecular Formula	C ₉ H ₉ NO ₂	[2]
Molecular Weight	163.18 g/mol	[2]
Appearance	Colorless to light yellow/orange clear liquid	
IUPAC Name	prop-2-enyl pyridine-4-carboxylate	[1]
Synonyms	Allyl 4-pyridinecarboxylate, Isonicotinic acid allyl ester	[2]
pKa (Predicted)	3.13 ± 0.10	
Hazard Statements	H315: Causes skin irritation, H319: Causes serious eye irritation	[1]

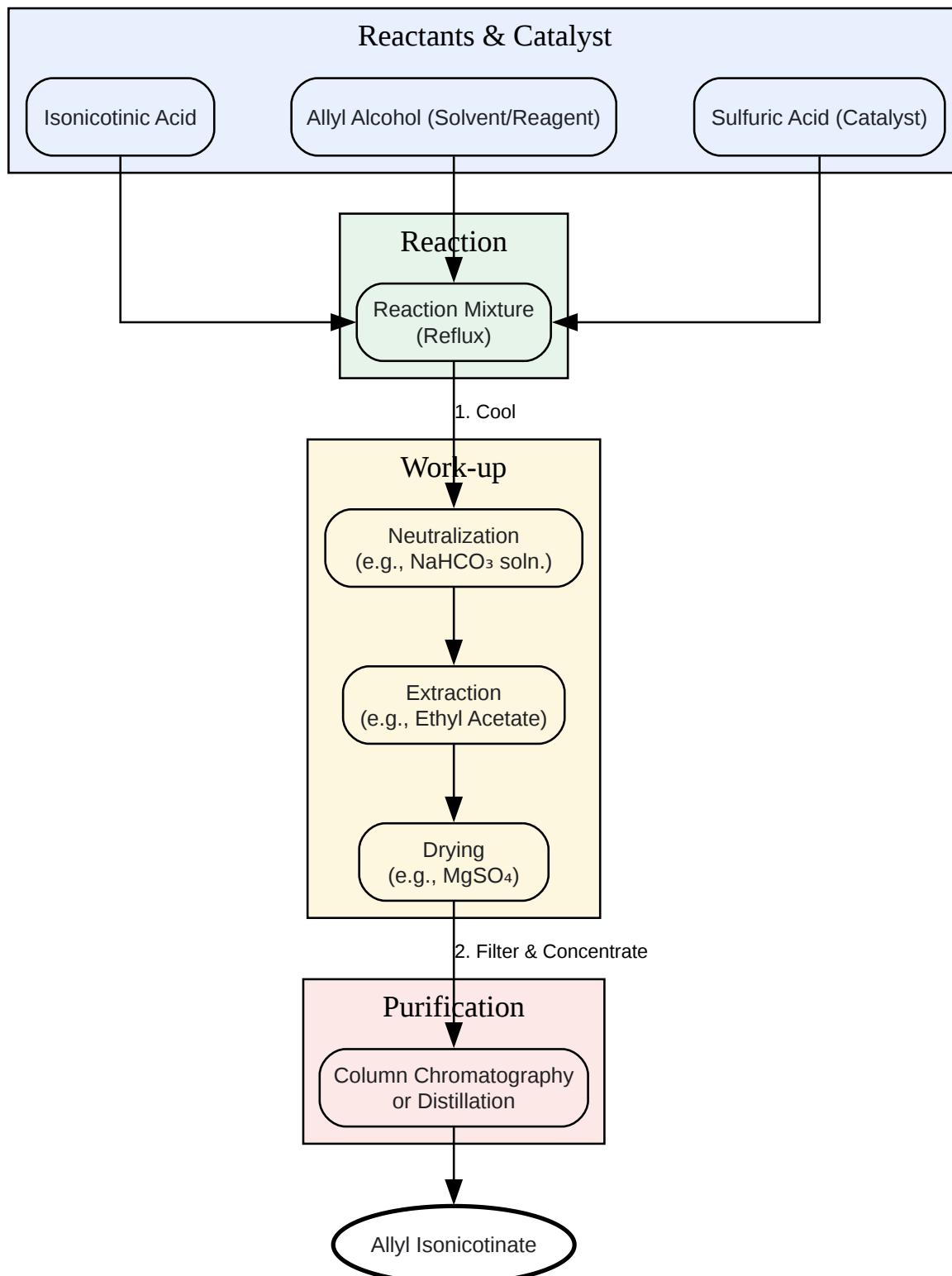
Synthesis of Allyl Isonicotinate

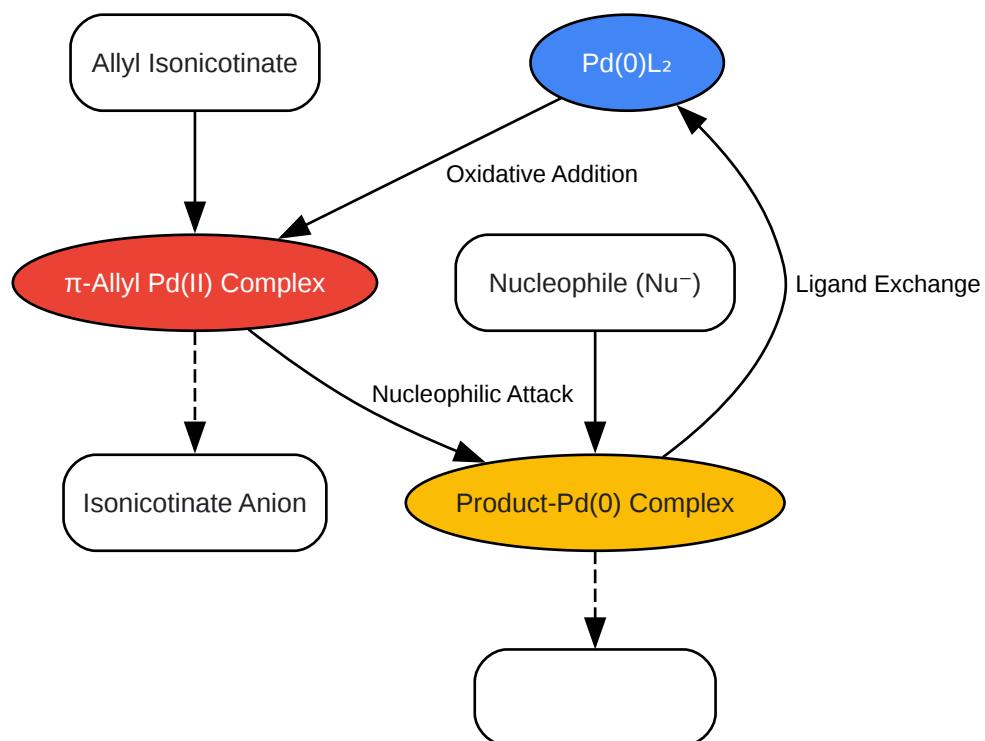
The most direct and common method for the synthesis of **allyl isonicotinate** is the esterification of isonicotinic acid with allyl alcohol. This can be achieved through several standard methods, with the Fischer esterification being a straightforward and scalable approach.

Protocol 1: Fischer Esterification of Isonicotinic Acid

This protocol describes the acid-catalyzed esterification of isonicotinic acid with allyl alcohol.

Workflow for the Synthesis of **Allyl Isonicotinate**





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References

- 1. Allyl Isonicotinate | C9H9NO2 | CID 571571 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
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